

Basic properties of m-methoxybenzyl chloride

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Compound of Interest

Compound Name: 3-Methoxybenzyl chloride

Cat. No.: B048006

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An In-depth Technical Guide to the Basic Properties of m-Methoxybenzyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

m-Methoxybenzyl chloride, also known as **3-methoxybenzyl chloride** or 1-(chloromethyl)-3-methoxybenzene, is a versatile organic compound widely utilized in organic synthesis and pharmaceutical applications.^[1] Its structure, featuring a chloromethyl group and a methoxy group on a benzene ring, makes it a valuable intermediate for introducing the m-methoxybenzyl moiety into various molecules.^[1] This guide provides a comprehensive overview of its fundamental properties, experimental protocols, and applications, tailored for professionals in research and drug development.

Core Properties of m-Methoxybenzyl Chloride

The fundamental physical and chemical characteristics of m-methoxybenzyl chloride are summarized below.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₉ ClO	[1]
Molecular Weight	156.61 g/mol	[1][2]
CAS Number	824-98-6	[1][2]
Appearance	Clear, colorless to light yellow liquid	[1][3]
Boiling Point	124 °C at 13 mmHg	[1][2]
Density	1.078 g/mL	[1]
Refractive Index (n _{20/D})	1.544	[2]
Purity	≥ 97% (GC)	[2]
Synonyms	3-(Chloromethyl)anisole, 1-Chloromethyl-3-methoxybenzene	[1]

Spectroscopic Data

The following table summarizes key spectroscopic data for the characterization of m-methoxybenzyl chloride.

Table 2: Spectroscopic Data

Spectrum	Data	Reference(s)
¹ H NMR (in CDCl ₃)	δ (ppm): 7.23 (m), 6.93 (m), 6.90 (m), 6.83 (m), 4.50 (s, 2H), 3.75 (s, 3H)	[4]
Storage Conditions	Store at 2-8°C	[2]
InChI	1S/C8H9ClO/c1-10-8-4-2-3-7(5-8)6-9/h2-5H,6H2,1H3	[2]
SMILES	COc1cccc(CCl)c1	[2]

Safety and Handling

m-Methoxybenzyl chloride is a corrosive compound that requires careful handling.

Table 3: Safety Information

Hazard Category	Description	Reference(s)
GHS Pictogram	GHS05 (Corrosion)	[2]
Signal Word	Danger	[2]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[2][5]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.	[5]
Storage Class Code	8A - Combustible corrosive hazardous materials	[2]
Flash Point	101 °C (213.8 °F) - closed cup	[2]
Incompatible Materials	Bases, Alcohols, Amines, Metals, Oxidizing agents.	[3][6]

Reactivity and Applications

m-Methoxybenzyl chloride is a valuable reagent in organic synthesis, primarily due to the reactivity of the benzylic chloride. It is involved in nucleophilic substitution reactions, making it a useful building block for more complex molecules.[1]

In the realm of drug development, it has been used in the synthesis of various compounds, including diarylmethanes through palladium-catalyzed cross-coupling reactions and in the alkylation of quinolinone derivatives.[\[2\]](#)

Experimental Protocols

Synthesis of 3-Methoxybenzyl Chloride from m-Methoxybenzyl Alcohol

This protocol details a common laboratory-scale synthesis of m-methoxybenzyl chloride.

Materials:

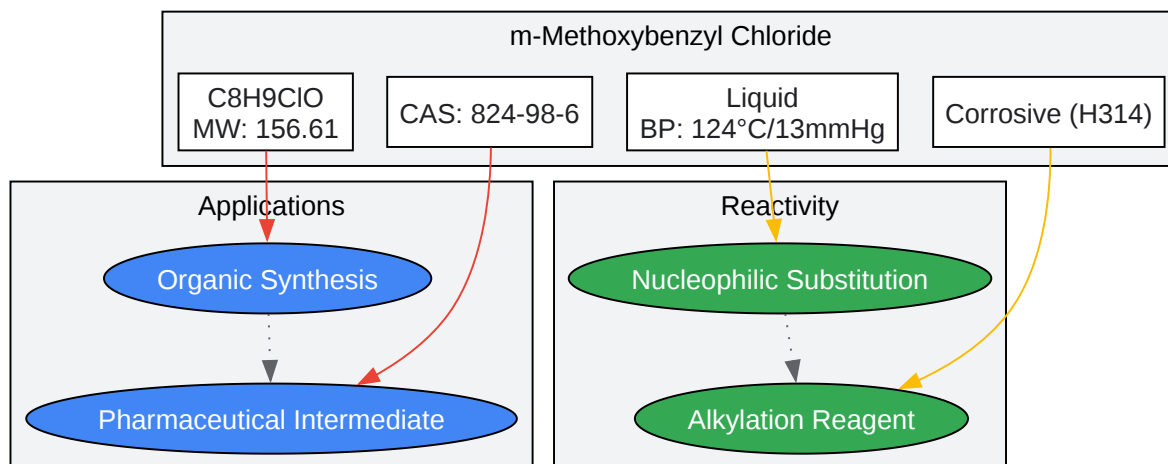
- m-Methoxybenzyl alcohol
- Triethylamine
- Dichloromethane (DCM)
- Thionyl chloride
- 1N HCl aqueous solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:[\[7\]](#)

- Dissolve m-methoxybenzyl alcohol (2.0 mmol) and triethylamine (2.4 mmol) in dichloromethane (7 mL).
- Slowly add thionyl chloride (3.0 mmol) to the solution.
- Stir the reaction mixture at room temperature for 1 hour.
- Upon completion of the reaction, wash the mixture with a 1N HCl aqueous solution.
- Dry the organic phase with anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to yield **3-methoxybenzyl chloride**.

Visualizations

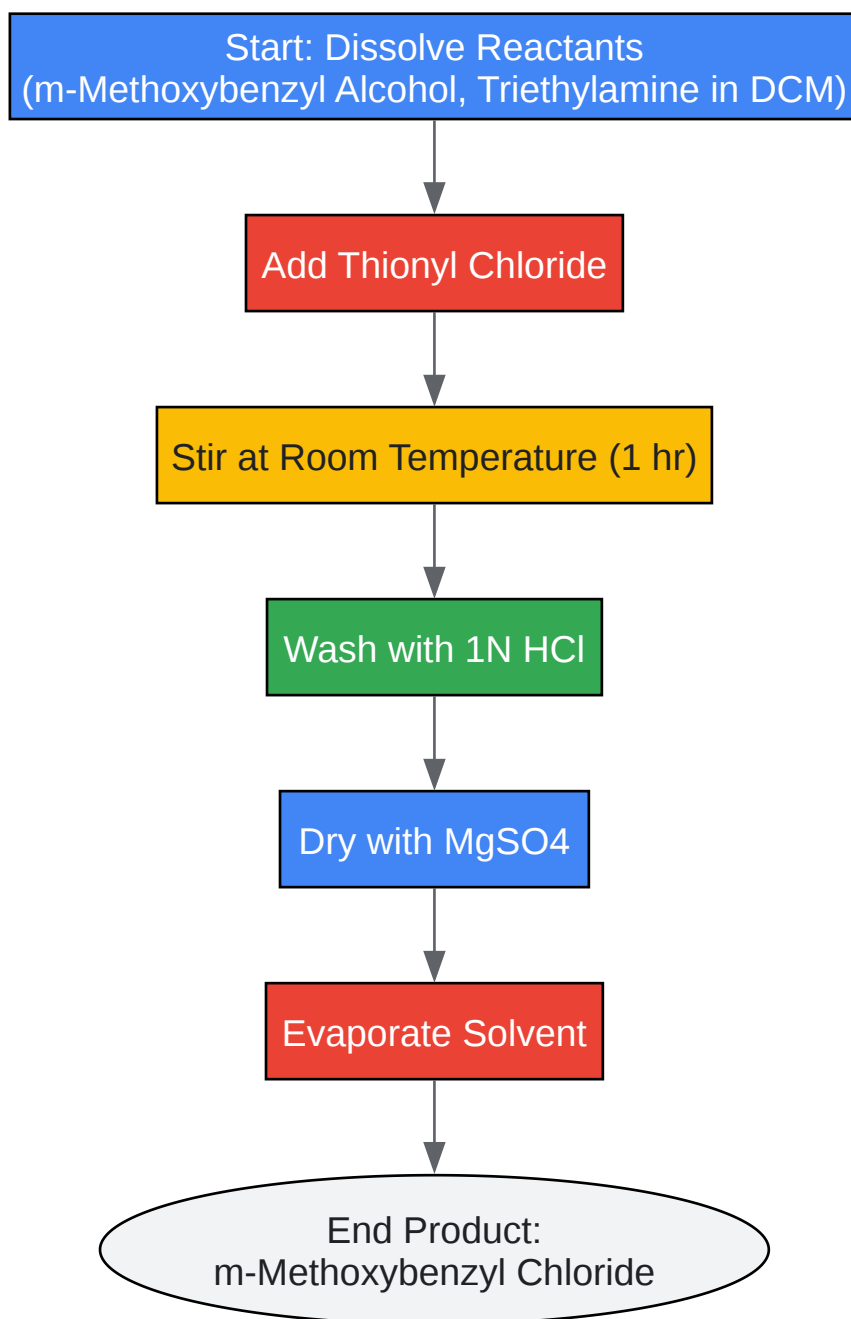
Diagram 1: Core Properties of m-Methoxybenzyl Chloride



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Caption: Key properties and applications of m-methoxybenzyl chloride.

Diagram 2: Experimental Workflow for Synthesis



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Caption: Workflow for the synthesis of m-methoxybenzyl chloride.

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